

Spectroscopic Analysis of 2,2-Dimethyl-3-heptanone: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-heptanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **2,2-Dimethyl-3-heptanone**. It includes detailed experimental protocols and data analysis to facilitate its identification and characterization in research and drug development settings.

Mass Spectrometry Data

The mass spectrum of **2,2-Dimethyl-3-heptanone** was obtained by electron ionization (EI). The data reveals a distinct fragmentation pattern that is characteristic of the molecule's structure.

Data Presentation

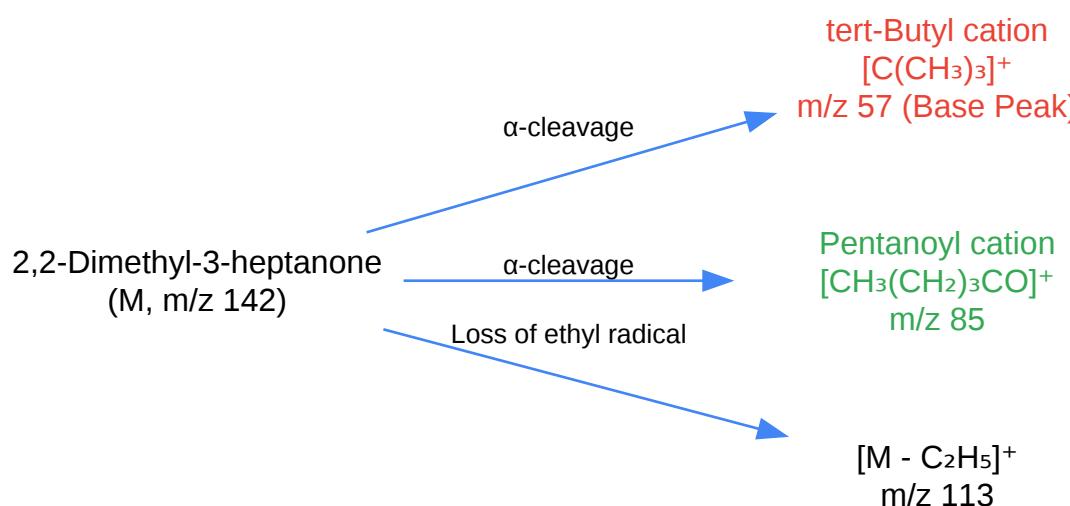
The primary ions observed in the mass spectrum of **2,2-Dimethyl-3-heptanone** are summarized in the table below. The base peak is the most intense signal, and all other intensities are reported relative to it.

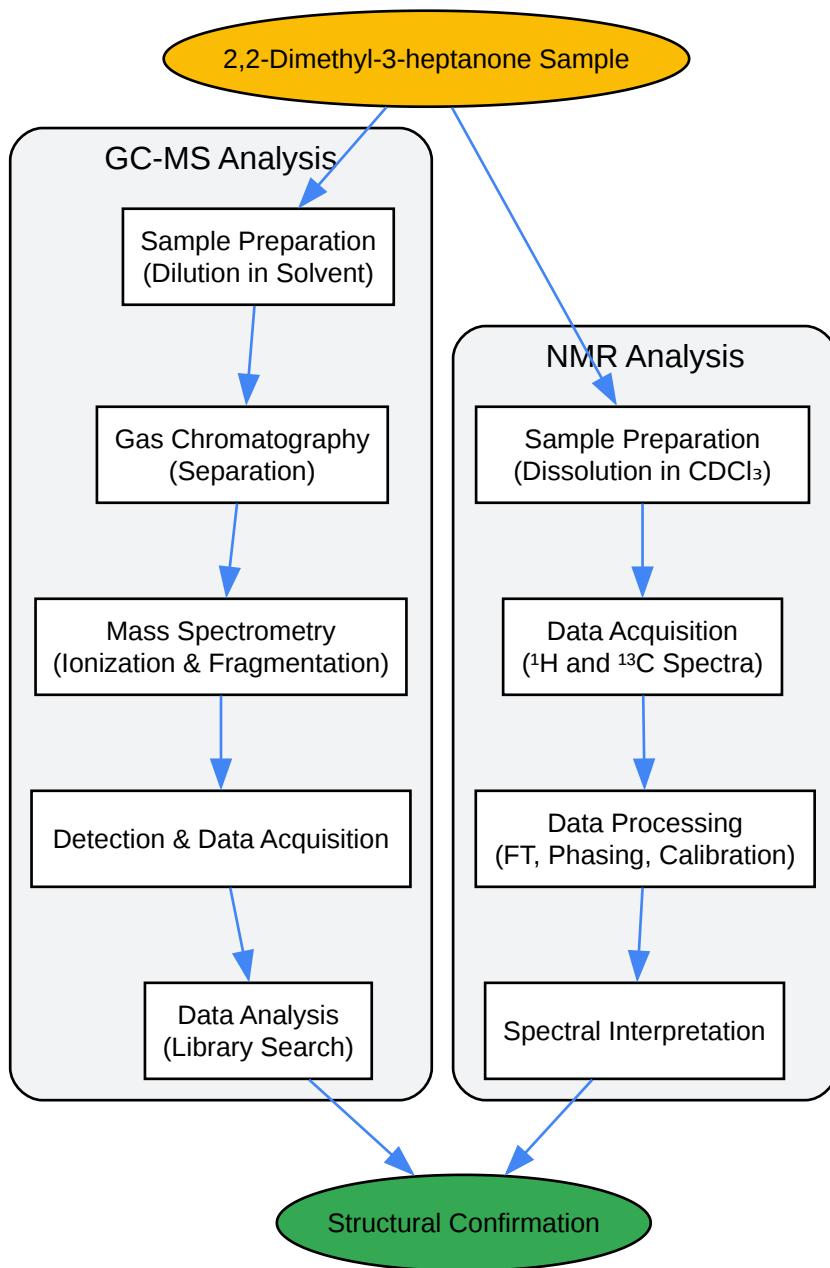
m/z	Relative Intensity (%)	Proposed Fragment
57	100.0	$[\text{C}(\text{CH}_3)_3]^+$ (tert-butyl cation)
85	45.8	$[\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2\text{CO}]^+$ (pentanoyl cation)
41	35.4	$[\text{C}_3\text{H}_5]^+$ (allyl cation)
142	5.2	$[\text{M}]^+$ (Molecular Ion)
113	4.2	$[\text{M} - \text{C}_2\text{H}_5]^+$
71	15.6	$[\text{C}_5\text{H}_{11}]^+$
99	8.3	$[\text{M} - \text{C}_3\text{H}_7]^+$

Note: Relative intensities are estimated from the NIST Mass Spectrum and may vary slightly between instruments.

Fragmentation Pathway

The fragmentation of **2,2-Dimethyl-3-heptanone** upon electron ionization is primarily driven by the stability of the resulting carbocations. The most prominent fragmentation is the alpha-cleavage, leading to the formation of the highly stable tert-butyl cation (m/z 57) and a pentanoyl radical. Another significant alpha-cleavage event results in the formation of the pentanoyl cation (m/z 85) and a tert-butyl radical.



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